

4-Amino-N,N-dimethyl-3-nitroaniline safety data sheet (SDS)

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Compound of Interest

Compound Name: 4-Amino-N,N-dimethyl-3-nitroaniline

Cat. No.: B036144

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An In-Depth Technical Guide to the Safe Handling of **4-Amino-N,N-dimethyl-3-nitroaniline**

For researchers, scientists, and drug development professionals, a deep understanding of the chemical reagents they work with is paramount to ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety data for **4-Amino-N,N-dimethyl-3-nitroaniline** (CAS No. 16293-12-2), moving beyond a simple recitation of safety data sheet (SDS) information to offer practical insights and protocols for its safe handling and use.

Chemical Identity and Properties

4-Amino-N,N-dimethyl-3-nitroaniline is a substituted aniline derivative with the molecular formula C₈H₁₁N₃O₂.^{[1][2]} Its structure, featuring both amino and nitro functional groups, is key to its chemical reactivity and its toxicological profile. A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
Molecular Weight	181.19 g/mol	[1] [3]
Melting Point	112-122 °C	[3]
Boiling Point	335.4±22.0 °C (Predicted)	[3]
Density	1.280±0.06 g/cm3 (Predicted)	[3]
Appearance	Black crystalline powder	[3]
CAS Number	16293-12-2	[1] [3]

Hazard Identification and GHS Classification

4-Amino-N,N-dimethyl-3-nitroaniline is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[4\]](#) The primary hazards are its acute toxicity and its potential to cause irritation.

GHS Classification:[\[4\]](#)

- Acute toxicity, Oral (Category 3)
- Acute toxicity, Dermal (Category 3)
- Acute toxicity, Inhalation (Category 3)
- Skin irritation (Category 2)
- Eye irritation (Category 2)
- Specific target organ toxicity – single exposure (Category 3), May cause respiratory irritation.

Signal Word: Danger[\[4\]](#)

Hazard Statements:[\[4\]](#)[\[5\]](#)

- H301: Toxic if swallowed.

- H311: Toxic in contact with skin.
- H331: Toxic if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The "Danger" signal word and the multiple "Toxic" classifications underscore the critical need for stringent safety protocols when handling this compound.

Toxicological Profile and Health Effects

The toxicity of **4-Amino-N,N-dimethyl-3-nitroaniline** is a significant concern for laboratory personnel. Exposure can occur through ingestion, skin contact, or inhalation of the dust.[4][5]

- Acute Toxicity: The compound is toxic by all three major routes of exposure.[4][5] Accidental ingestion, skin contact, or inhalation of even small amounts can lead to adverse health effects.
- Skin and Eye Irritation: Direct contact with the skin will cause irritation.[4][6] More seriously, it can cause severe irritation to the eyes.[4]
- Respiratory Irritation: Inhalation of the dust may lead to irritation of the respiratory tract.[4][5]

While specific data on long-term exposure to this particular compound is limited in the provided search results, related aromatic amines are known to have other systemic effects. Therefore, minimizing exposure is crucial.

Safe Handling and Storage Protocols

A proactive approach to safety is essential when working with **4-Amino-N,N-dimethyl-3-nitroaniline**.

Handling:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[4][6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4][6]
- Do not get the substance in eyes, on skin, or on clothing.[5][6]
- Wash hands and any exposed skin thoroughly after handling.[4][6]
- Do not eat, drink, or smoke when using this product.[4][5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6]
- The storage area should be locked up and accessible only to authorized personnel.[4]
- Incompatible materials include strong oxidizing agents.[6]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are the primary barriers to exposure.

Engineering Controls:

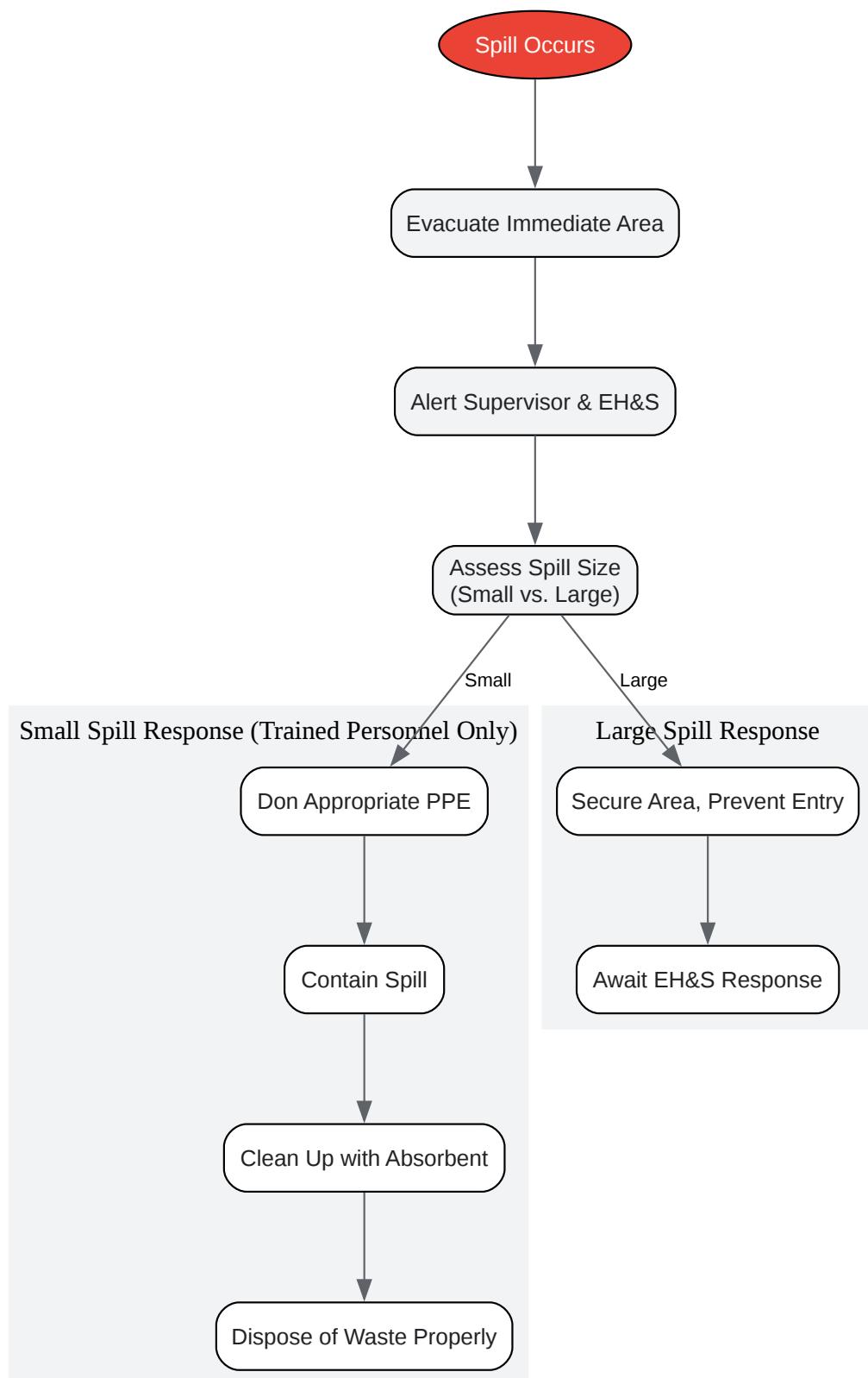
- Ensure adequate ventilation. Local exhaust ventilation is highly recommended.[5]
- Eyewash stations and safety showers must be readily accessible in the immediate work area.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[4]
- Skin Protection: Wear protective gloves and impervious clothing to prevent skin contact.[4][6]

- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a suitable respirator should be worn.[4]



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